

# A Technical Guide to 1,4-Dibromobutane-d8: Properties, Synthesis, and Applications

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## Compound of Interest

Compound Name: 1,4-Dibromobutane-d8

Cat. No.: B120142

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the deuterated organic compound **1,4-Dibromobutane-d8**, focusing on its chemical and physical properties, a detailed synthesis protocol, and its primary applications in research and development. This document is intended to be a valuable resource for professionals in the fields of chemical synthesis, drug development, and analytical sciences.

## Core Properties of 1,4-Dibromobutane-d8

**1,4-Dibromobutane-d8** is the deuterium-labeled version of 1,4-Dibromobutane. The substitution of hydrogen with deuterium, a stable isotope of hydrogen, makes it a valuable tool in various scientific applications, particularly as an internal standard in quantitative analysis.

## Molecular Identity and Weight

The fundamental identifiers and molecular weight of **1,4-Dibromobutane-d8** are summarized below.

Identifier	Value
Molecular Formula	C <sub>4</sub> D <sub>8</sub> Br <sub>2</sub>
Linear Formula	BrCD <sub>2</sub> (CD <sub>2</sub> ) <sub>2</sub> CD <sub>2</sub> Br
Molecular Weight	223.96 g/mol
CAS Number	68375-92-8

## Physicochemical Properties

A compilation of key physical and chemical properties is provided in the following table for easy reference.<sup>[1]</sup>

Property	Value
Appearance	Colorless to pale yellow liquid
Density	1.942 g/mL at 25 °C
Boiling Point	63-65 °C at 6 mmHg
Melting Point	-20 °C
Refractive Index	n <sub>20/D</sub> 1.516
Isotopic Purity	Typically ≥98 atom % D

## Experimental Protocol: Synthesis of 1,4-Dibromobutane-d8

The following is a detailed methodology for the synthesis of **1,4-Dibromobutane-d8** from tetrahydrofuran-d8. This procedure is adapted from established organic synthesis protocols.<sup>[2]</sup>

### Materials and Reagents:

- Tetrahydrofuran-d8 (freshly distilled)
- Sodium bromide

- Concentrated sulfuric acid
- 10% Sodium bicarbonate solution
- Anhydrous calcium chloride
- Water

## Equipment:

- 250 ml three-necked flask
- Stirring apparatus
- Oil bath
- Steam distillation apparatus
- Separatory funnel

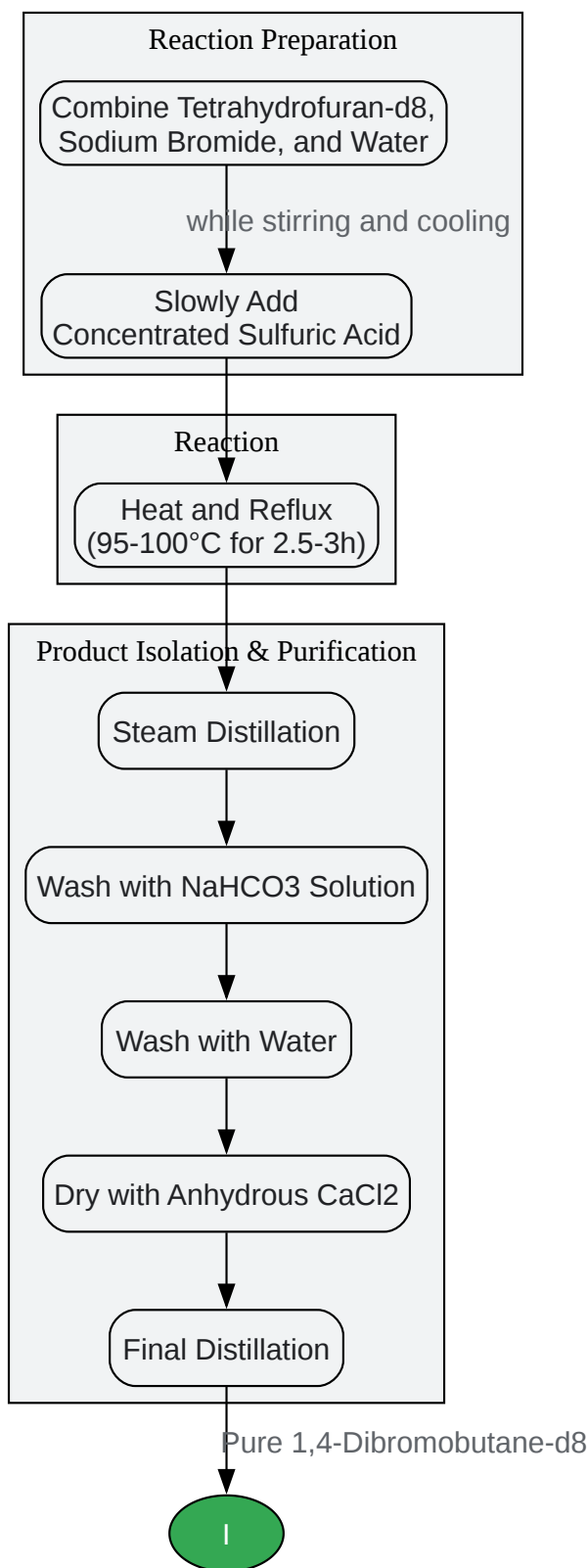
## Procedure:

- **Reaction Setup:** In a 250 ml three-necked flask, combine 13 ml (0.16 mol) of freshly distilled tetrahydrofuran-d<sub>8</sub>, 52 g (0.51 mol) of sodium bromide, and 50 ml of water.
- **Acid Addition:** While stirring, slowly add 48 ml (0.88 mol) of concentrated sulfuric acid. It is crucial to control the temperature to below 50°C during this exothermic addition. The formation of crystals and a yellowing of the reaction mixture will be observed.
- **Reflux:** Heat the reaction mixture in an oil bath, maintaining a temperature between 95-100°C for 2.5-3 hours with continuous stirring.
- **Isolation:** The product, **1,4-Dibromobutane-d<sub>8</sub>**, is isolated from the reaction mixture via steam distillation.
- **Purification:**
  - Wash the distilled product with a 10% sodium bicarbonate solution.

- Follow with a water wash until the product is neutral.
- Dry the product using anhydrous calcium chloride.
- Final Distillation: A final distillation of the dried product yields pure **1,4-Dibromobutane-d8**.

## Visualized Experimental Workflow: Synthesis of 1,4-Dibromobutane-d8

The synthesis protocol can be visualized as a sequential workflow, as depicted in the following diagram.



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Caption: Workflow for the synthesis of **1,4-Dibromobutane-d8**.

## Applications in Research and Drug Development

**1,4-Dibromobutane-d8** serves as a valuable tool in several areas of scientific research and pharmaceutical development.

- **Internal Standard:** Its most common application is as an internal standard for quantitative analysis by methods such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).[3] The known concentration of the deuterated standard allows for accurate quantification of its non-deuterated analogue.
- **Tracer Studies:** Stable isotope-labeled compounds like **1,4-Dibromobutane-d8** are used as tracers in studies to understand the pharmacokinetic and metabolic profiles of drug candidates.[3]
- **Intermediate in Organic Synthesis:** It is used as an intermediate in the synthesis of various organic molecules.[2] For instance, it is utilized in studies related to sulforaphane, a compound with anti-carcinogenic properties.[4][5] It also serves as an analog of 1,4-Dibromobutane in catalyzing the polymerization of 2-oxazolines.[4][5] In the pharmaceutical industry, its non-deuterated counterpart is used to manufacture compounds like theophylline and various cough suppressants and anthelmintics.[2]

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- To cite this document: BenchChem. [A Technical Guide to 1,4-Dibromobutane-d8: Properties, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b120142#1-4-dibromobutane-d8-molecular-weight-and-formula]

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